A Comprehensive Technical Guide to the Physical Properties of Methyl (methylthio)acetate

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Compound of Interest

Compound Name:	*Methylthiomethyl Acetate*
CAS No.:	*16437-69-7*
Cat. No.:	*B100518*

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Abstract

This technical guide provides an in-depth analysis of the core physical and chemical properties of Methyl (methylthio)acetate (CAS No. 16630-66-3). Intended for researchers, chemists, and professionals in drug development and materials science, this document synthesizes data from authoritative sources to present a comprehensive profile of the compound. The guide covers nomenclature, molecular structure, core physical constants, spectroscopic data, and safety protocols. Furthermore, it clarifies the common nomenclature confusion with its isomer, **Methylthiomethyl Acetate** (CAS No. 16437-69-7), and provides its distinct physical properties for comparative purposes. Detailed experimental methodologies for key property determination are outlined to ensure scientific integrity and reproducibility.

Part 1: Nomenclature and Molecular Structure

Methyl (methylthio)acetate, a carboxylate ester, is a significant compound used as a flavoring agent and a versatile intermediate in organic synthesis.[1][2] Its proper identification is crucial for experimental success and safety.

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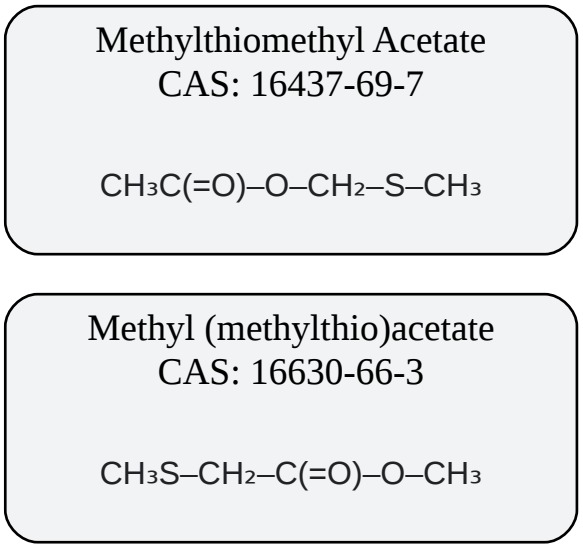
Primary Designation: Methyl (methylthio)acetate Synonyms: Methyl 2-(methylthio)acetate, (Methylthio)acetic Acid Methyl Ester, Methyl (methylmercapto)acetate.[3] CAS Number: 16630-66-3.[3][4] Molecular Formula: $C_4H_8O_2S$.[3][4] Molecular Weight: 120.17 g/mol .[3]

Isomeric Distinction

It is critical to distinguish Methyl (methylthio)acetate ($CH_3SCH_2COOCH_3$) from its structural isomer, **Methylthiomethyl Acetate** ($CH_3COOCH_2SCH_3$, CAS No. 16437-69-7). While their names are similar, their structures and properties differ. This guide will focus on the more extensively documented Methyl (methylthio)acetate, with a dedicated section for its isomer's properties.

Molecular Structures

The structural differences are visualized below.



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Caption: Chemical structures of Methyl (methylthio)acetate and its isomer.

Part 2: Core Physical and Chemical Properties

The fundamental physical properties of Methyl (methylthio)acetate are summarized below. These constants are essential for predicting its behavior in various chemical environments,

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designing purification protocols, and ensuring safe handling.

Property	Value	Source(s)
Appearance	Colorless to yellow clear liquid	[3][4]
Density	1.11 g/mL at 25 °C	[5]
1.105 - 1.115 g/cm³ at 20 °C	[3][4]	
Boiling Point	145 °C at 760 mmHg	[4]
49 - 51 °C at 12 mmHg	[3][4][5]	
Refractive Index (n20/D)	1.4640 - 1.4660	[3][4]
1.4650		
Flash Point	57.78 °C (136.00 °F) - Tag Closed Cup (TCC)	[4]
60 °C (140.0 °F) - Closed Cup		
Vapor Pressure	2.767 mmHg at 25 °C (estimated)	[4]
Solubility	Soluble in alcohol and non-polar solvents.[1][3] Insoluble in water.[3][4]	[1][3][4]
logP (o/w)	0.554 (estimated)	[4]
Odor	Sulfurous, nutty, with fruity and tropical notes	[4]

Part 3: Spectroscopic and Chromatographic Data

Spectroscopic analysis is fundamental for structure verification and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of Methyl (methylthio)acetate is expected to show three distinct singlets, corresponding to the three chemically non-equivalent proton environments:

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- -S-CH_3: A singlet around 2.1-2.2 ppm.
- -S-CH_2-C=O: A singlet around 3.2-3.3 ppm.
- -O-CH_3: A singlet around 3.7 ppm.[6][7]

^{13}C NMR, IR, and Mass Spectrometry data are also available through various chemical suppliers and databases.[3]

Gas Chromatography (GC)

The Kovats Retention Index, a key parameter in gas chromatography for identifying compounds, has been reported for Methyl (methylthio)acetate.[3]

- Standard Non-polar Column: 855 - 925.[3]
- Standard Polar Column: 1352 - 1414.[3]

Part 4: Experimental Protocols for Property Determination

To ensure the trustworthiness of experimental data, standardized protocols must be followed. The methodologies described below are self-validating systems for determining the core physical properties of liquid-phase compounds like Methyl (methylthio)acetate.

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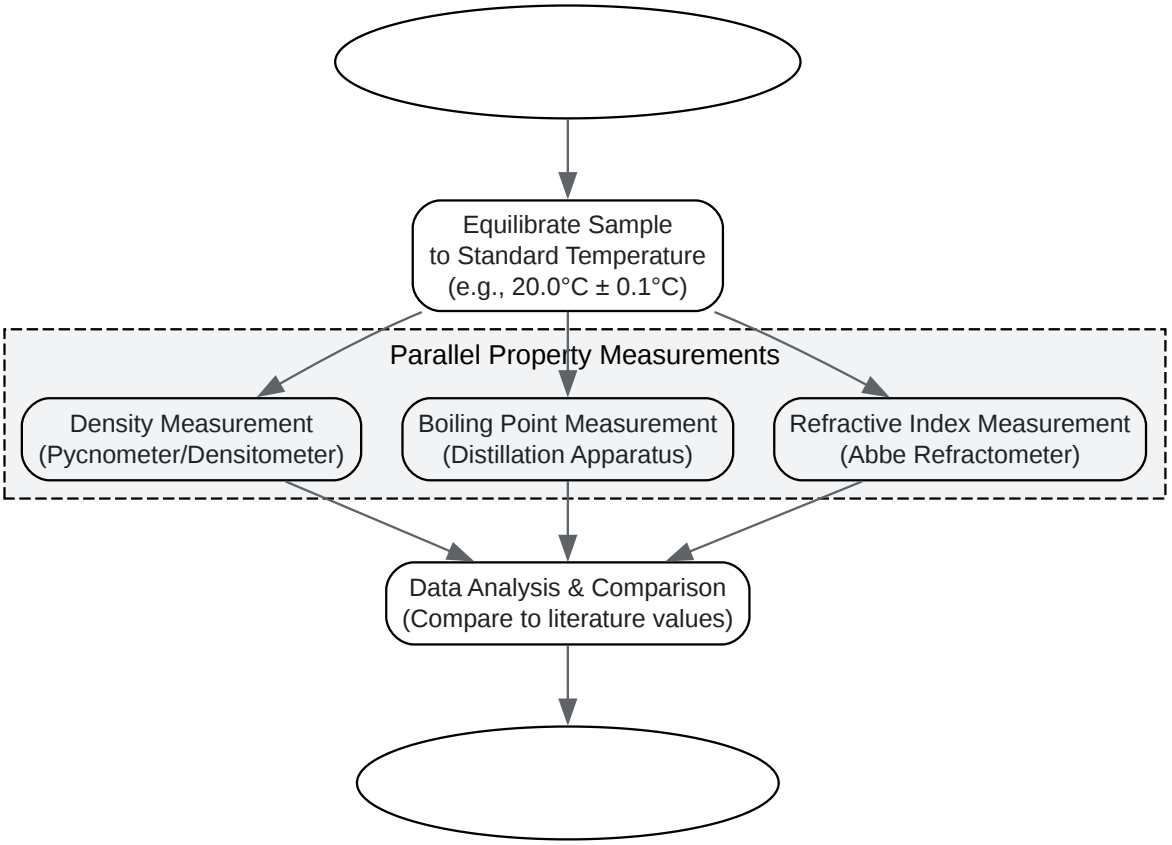

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